

Application Notes and Protocols: Butylated Triphenyl Phosphate in Hydraulic Fluid Formulation

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Compound of Interest

Compound Name: *Butylated triphenyl phosphate*

CAS No.: 220352-35-2

Cat. No.: B15721385

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **butylated triphenyl phosphate** (BTPP) as a key additive in the formulation of high-performance, fire-resistant hydraulic fluids. The following sections detail the function, properties, and evaluation of BTPP in hydraulic fluid research, offering structured data, experimental protocols, and visual representations of key processes.

Introduction to Butylated Triphenyl Phosphate in Hydraulic Fluids

Butylated triphenyl phosphate is a triaryl phosphate ester utilized as a multifunctional additive in hydraulic fluids. Its primary roles include acting as an anti-wear agent, an extreme pressure (EP) additive, and a fire retardant.[1] The butylation of the triphenyl phosphate molecule enhances its thermal and hydrolytic stability, making it a valuable component in fluids subjected to demanding operating conditions.[2] Hydraulic fluids formulated with BTPP are

employed in various industries, including aviation, manufacturing, and marine applications, where fire resistance and robust lubrication are critical.[\[3\]](#)[\[4\]](#)

Key Performance Characteristics and Data Presentation

The incorporation of **butylated triphenyl phosphate** into a base hydraulic fluid stock significantly enhances its performance characteristics. The following tables summarize the expected impact of BTPP on key fluid properties based on typical industry knowledge and performance of triaryl phosphates.

Table 1: Physical and Chemical Properties of a Representative Hydraulic Fluid Formulation with and without **Butylated Triphenyl Phosphate**

Property	Test Method	Base Fluid (without BTPP)	Base Fluid + BTPP (Typical Concentration)
Kinematic Viscosity @ 40°C (cSt)	ASTM D445	44	46
Viscosity Index	ASTM D2270	95	105
Flash Point (°C)	ASTM D92	220	> 250
Fire Point (°C)	ASTM D92	240	> 300
Pour Point (°C)	ASTM D97	-25	-20
Acid Number (mg KOH/g)	ASTM D974	0.05	0.08
Oxidation Stability (RPVOT, min)	ASTM D2272	150	> 400
Hydrolytic Stability (mg KOH)	ASTM D2619	10	5

Table 2: Anti-Wear and Extreme Pressure Performance Data

Performance Metric	Test Method	Base Fluid (without BTPP)	Base Fluid + BTPP (Typical Concentration)
Four-Ball Wear Scar Diameter (mm)	ASTM D4172	0.8	< 0.4
Four-Ball Weld Point (kgf)	ASTM D2783	160	> 250
Vane Pump Wear (mg)	ASTM D2882	150	< 30

Experimental Protocols

Detailed methodologies are crucial for the accurate evaluation of hydraulic fluids containing **butylated triphenyl phosphate**. The following are standard protocols for key performance tests.

Four-Ball Wear Test (ASTM D4172)

Objective: To determine the wear-preventive characteristics of a lubricant.

Apparatus: Four-Ball Wear Tester.

Procedure:

- Three steel balls are clamped together and covered with the test hydraulic fluid.
- A fourth steel ball is pressed with a specified load into the cavity formed by the three clamped balls.
- The top ball is rotated at a specified speed for a set duration and temperature.
- After the test, the wear scars on the three lower balls are measured and the average scar diameter is reported.

Vane Pump Wear Test (ASTM D2882)

Objective: To evaluate the anti-wear properties of a hydraulic fluid under conditions simulating a hydraulic pump.

Apparatus: Vane pump test stand.

Procedure:

- The test hydraulic fluid is circulated through a vane pump at a specified pressure, temperature, and speed for a defined period (typically 100 hours).
- Throughout the test, fluid samples may be taken for analysis.
- At the conclusion of the test, the pump is disassembled, and the weight loss of the cam ring and vanes is measured to quantify wear.

Rotary Pressure Vessel Oxidation Test (RPVOT) (ASTM D2272)

Objective: To evaluate the oxidation stability of a lubricant in the presence of water and a copper catalyst.

Apparatus: Rotary Pressure Vessel.

Procedure:

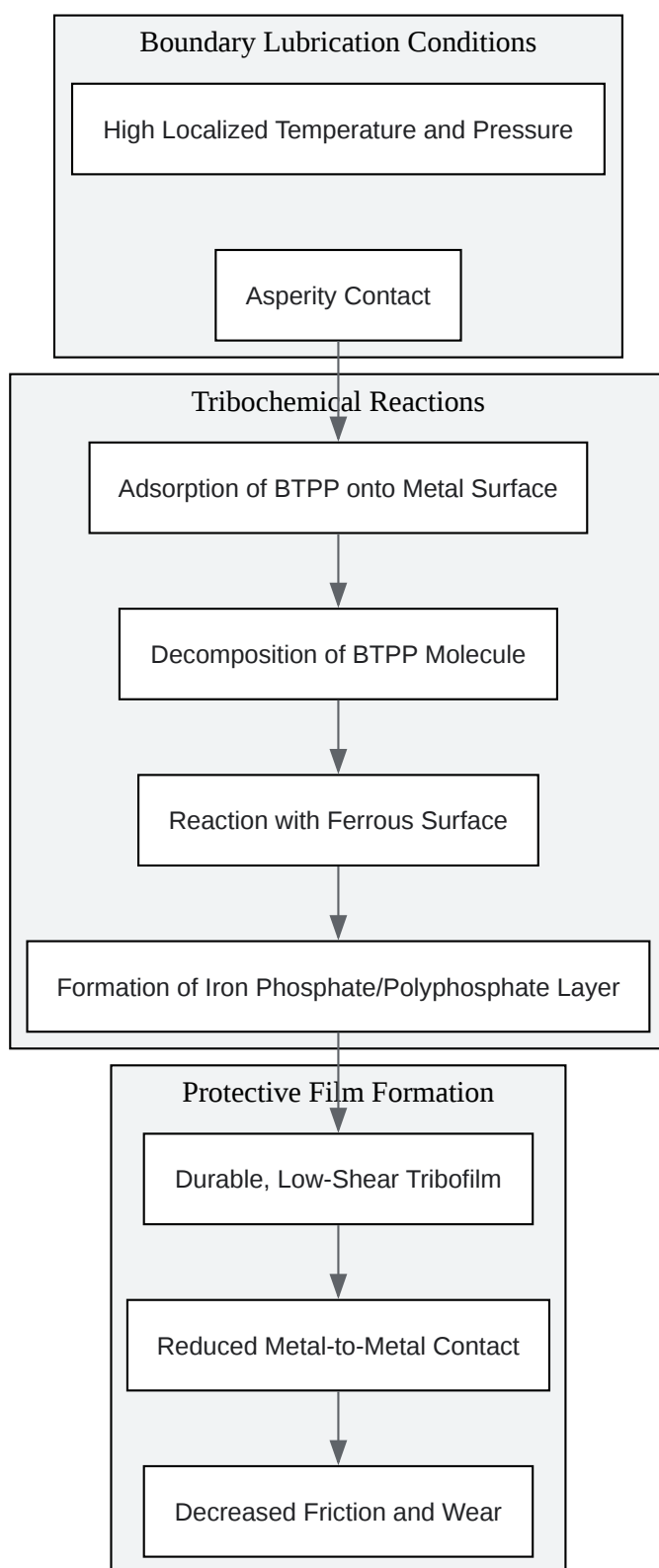
- A sample of the hydraulic fluid, water, and a copper catalyst coil are placed in a pressure vessel.
- The vessel is pressurized with oxygen and placed in a heated bath, where it is rotated at a specified speed.
- The pressure inside the vessel is monitored continuously. The test ends when the pressure drops by a specified amount from the maximum pressure.
- The time taken to reach this pressure drop is reported as the oxidation lifetime.

Mechanism of Action and Visualization

The primary anti-wear mechanism of **butylated triphenyl phosphate** involves the formation of a protective tribochemical film on metallic surfaces under boundary lubrication conditions.

Anti-Wear Film Formation Pathway

The process of tribofilm formation is a complex series of events initiated by the high temperatures and pressures generated at the contact points between moving metal surfaces.

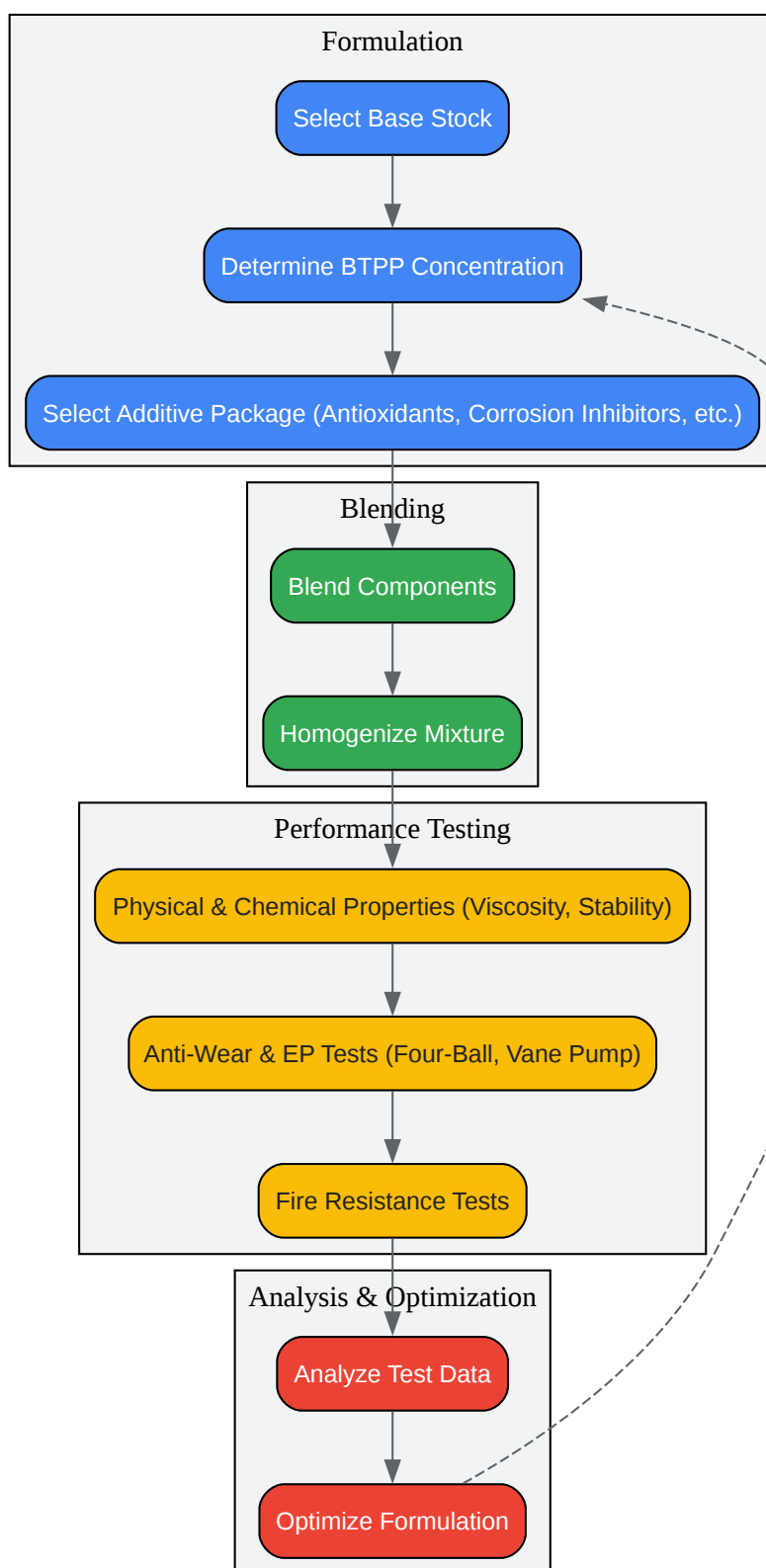


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Caption: Logical flow of the anti-wear mechanism of BTPP.

Hydraulic Fluid Formulation and Testing Workflow

The development of a hydraulic fluid with **butylated triphenyl phosphate** involves a systematic process of formulation, blending, and performance evaluation.



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Caption: Workflow for hydraulic fluid formulation and testing.

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